

safety and handling of 3-Bromo-4-iodoaniline

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Compound of Interest

Compound Name: 3-Bromo-4-iodoaniline

Cat. No.: B1342403

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An In-depth Technical Guide on the Safety and Handling of **3-Bromo-4-iodoaniline**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-Bromo-4-iodoaniline**, a halogenated aniline compound used in various research and development applications. Due to the limited availability of a specific Safety Data Sheet (SDS) for this compound, this document synthesizes data from the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals and SDSs of structurally similar compounds, such as 4-bromoaniline and 4-iodoaniline, to provide a thorough overview of potential hazards and safe handling practices.

Chemical and Physical Properties

This table summarizes the known and estimated physical and chemical properties of **3-Bromo-4-iodoaniline** and its related compounds.


Property	3-Bromo-4-iodoaniline	4-Bromoaniline (Analogue)	4-Iodoaniline (Analogue)	Data Source
Molecular Formula	C ₆ H ₅ BrIN	C ₆ H ₆ BrN	C ₆ H ₆ IN	[1]
Molecular Weight	297.92 g/mol	172.02 g/mol	219.02 g/mol	[1][2][3]
Appearance	Solid (assumed)	Crystalline solid	Beige to greyish-brown crystalline powder	[4][5]
Melting Point	No data available	63 - 65 °C	61-63 °C	[6]
Boiling Point	No data available	Decomposes	No data available	[4]
Solubility	No data available	Insoluble in cold water	Slightly soluble in water; soluble in alcohol, ether, chloroform	[4][5][6]

Hazard Identification and GHS Classification

3-Bromo-4-iodoaniline is classified as a hazardous substance. The following table outlines its GHS classification based on available data.[1]

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation

GHS Pictograms:

 alt text

Signal Word:Warning[1]

Precautionary Statements:

- P260: Do not breathe dust.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
- P302 + P352: IF ON SKIN: Wash with plenty of water.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Toxicological Information

While specific toxicity data for **3-Bromo-4-iodoaniline** is not readily available, data from analogous compounds provide an indication of its potential toxicity. Absorption into the body may lead to the formation of methemoglobin, causing cyanosis (blue discoloration of the skin), with a possible delayed onset of 2 to 4 hours.

Toxicity Data	Value	Species	Compound	Data Source
LD50 Oral	456 mg/kg	Rat	4-Bromoaniline	[2] [4] [7]
LD50 Dermal	536 mg/kg	Rat	4-Bromoaniline	[7]
LD50 Oral	523 mg/kg	Rat	4-Iodoaniline	[3]

Experimental Protocols: Safe Handling in a Laboratory Setting

The following is a generalized protocol for the safe handling of **3-Bromo-4-iodoaniline** in a research environment. This should be adapted based on the specific experimental conditions and a thorough risk assessment.

4.1. Engineering Controls

- All work with **3-Bromo-4-iodoaniline** solid and its solutions should be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors.[\[8\]](#)
- Ensure that a safety shower and eyewash station are readily accessible.[\[9\]](#)

4.2. Personal Protective Equipment (PPE)

The following PPE should be worn at all times when handling **3-Bromo-4-iodoaniline**:

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber).[10]	Prevents skin contact and absorption. Aromatic amines can be absorbed through the skin.[10]
Eye/Face Protection	Chemical splash goggles or safety glasses with side shields. A face shield may be required for splash hazards.[10]	Protects eyes from dust particles and splashes of solutions.
Skin and Body Protection	A flame-resistant lab coat worn over personal clothing that covers the legs.[10]	Protects the skin from accidental spills and contamination.
Respiratory Protection	If engineering controls are insufficient, a dust mask (type N95 or equivalent) or a full-face respirator may be necessary.[10]	Prevents inhalation of airborne dust or aerosols.[10]

4.3. Weighing and Transferring the Compound

- Preparation: Designate a specific area within the fume hood for handling the solid. Place a weighing paper or a suitable container on an analytical balance inside the fume hood.
- Aliquotting: Carefully transfer the desired amount of **3-Bromo-4-iodoaniline** from the stock container to the weighing vessel using a clean spatula. Avoid generating dust.
- Closure: Securely close the stock container immediately after use.
- Transfer to Reaction Vessel: Carefully add the weighed solid to the reaction vessel, which should also be inside the fume hood.
- Decontamination: Decontaminate the spatula and weighing vessel with a suitable solvent (e.g., acetone) and collect the rinsate as halogenated waste.

4.4. Spill and Emergency Procedures

- Small Spills: For small spills of the solid, carefully sweep or shovel the material into a suitable container for disposal, minimizing dust generation.[11]
- Large Spills: Evacuate the area and prevent entry. If it is safe to do so, contain the spill. Notify the appropriate emergency response team.
- Personal Exposure:
 - Skin Contact: Immediately wash the affected area with plenty of soap and water.[12] Remove contaminated clothing.
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[12] Seek immediate medical attention.
 - Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen.[12] Seek immediate medical attention.
 - Ingestion: Do NOT induce vomiting.[12] If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Storage and Disposal

- Storage: Store **3-Bromo-4-iodoaniline** in a tightly closed container in a dry, cool, and well-ventilated area.[12] It is noted to be light-sensitive.[12] Store away from incompatible materials such as strong oxidizing agents and strong acids.[11][12]
- Disposal: Dispose of **3-Bromo-4-iodoaniline** and any contaminated materials as halogenated organic hazardous waste in accordance with local, state, and federal regulations.[13] Waste should be collected in a designated, properly labeled container.[13]

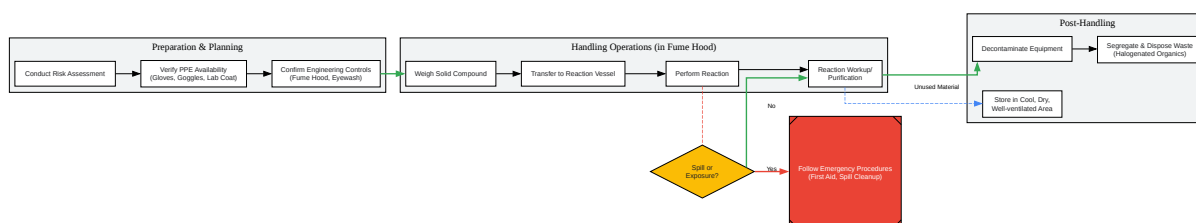
Fire and Explosion Hazard

- Extinguishing Media: Use alcohol-resistant foam, carbon dioxide, dry powder, or water spray appropriate for the surrounding fire.[12]

- **Hazardous Combustion Products:** Thermal decomposition can generate toxic and corrosive fumes, including carbon oxides, nitrogen oxides, hydrogen bromide, and hydrogen iodide.
[11][12]
- **Firefighting Procedures:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[11]

Logical Workflow for Safe Handling

The following diagram illustrates the key stages and decision points for the safe handling of **3-Bromo-4-iodoaniline** in a laboratory setting.



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Caption: Workflow for the safe handling of **3-Bromo-4-iodoaniline**.

This guide is intended to provide a framework for the safe handling of **3-Bromo-4-iodoaniline**. It is imperative that all users consult available safety data, conduct thorough risk assessments,

and adhere to the safety policies and procedures of their institution.

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